

An In-depth Technical Guide to 2-Hydroxy-1-(4-nitrophenyl)ethanone

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Compound of Interest

Compound Name: 2-Hydroxy-1-(4-nitrophenyl)ethanone

CAS No.: 64611-67-2

Cat. No.: B1267310

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, safety information, and potential applications of **2-Hydroxy-1-(4-nitrophenyl)ethanone** (CAS No: 64611-67-2). Due to the limited availability of published experimental data for this specific compound, this guide also contextualizes its characteristics within the broader class of hydroxyacetophenones and provides representative experimental protocols based on established chemical methodologies.

Core Chemical Identity and Properties

2-Hydroxy-1-(4-nitrophenyl)ethanone is a substituted acetophenone characterized by a hydroxyl group on the alpha-carbon of the ethanone chain and a nitro group at the para position of the phenyl ring.

Identifier	Value	Reference
Chemical Name	2-Hydroxy-1-(4-nitrophenyl)ethanone	
CAS Number	64611-67-2	[1]
Molecular Formula	C ₈ H ₇ NO ₄	[1]
Molecular Weight	181.15 g/mol	
Canonical SMILES	O=C(C1=CC=C(--INVALID-LINK--=O)C=C1)CO	
InChI Key	DRGHCHSDUDQWHJ-UHFFFAOYSA-N	

Physicochemical Properties

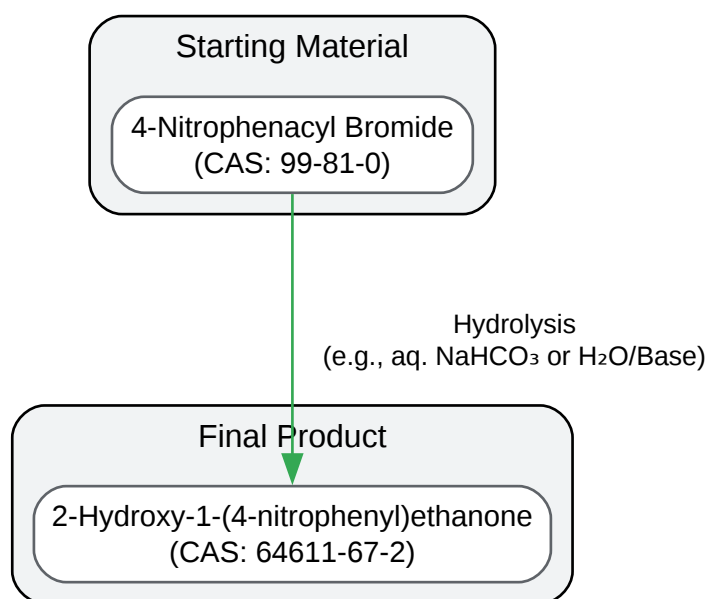
The following table summarizes the key physicochemical properties of **2-Hydroxy-1-(4-nitrophenyl)ethanone**. These properties are crucial for its handling, storage, and application in experimental settings.

Property	Value	Reference
Appearance	Solid	
Melting Point	140-143 °C	[1]
Boiling Point	338.4 °C at 760 mmHg	[1]
Density	1.39 g/cm ³	[1]
Flash Point	152.6 °C	[1]
pKa (Predicted)	12.42 ± 0.10	[1]
LogP (Predicted)	1.293	[1]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	[1]

Synthesis of 2-Hydroxy-1-(4-nitrophenyl)ethanone

The most common and highest-yielding synthetic route to **2-Hydroxy-1-(4-nitrophenyl)ethanone** is through the hydrolysis of its α -bromo precursor, 2-bromo-1-(4-nitrophenyl)ethanone (also known as 4-nitrophenacyl bromide).

Synthetic Pathway



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Caption: Synthesis of **2-Hydroxy-1-(4-nitrophenyl)ethanone** from 4-Nitrophenacyl Bromide.

Experimental Protocol: Synthesis via Hydrolysis of 4-Nitrophenacyl Bromide

The following is a representative experimental protocol for the synthesis of **2-Hydroxy-1-(4-nitrophenyl)ethanone**, adapted from general procedures for the conversion of α -haloketones to α -hydroxyketones.

Materials:

- 2-Bromo-1-(4-nitrophenyl)ethanone (4-nitrophenacyl bromide)

- Sodium bicarbonate (NaHCO_3)
- Acetone
- Water (deionized)
- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer with heating plate
- Separatory funnel
- Rotary evaporator
- Büchner funnel and filter flask

Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, suspend 10.0 g (40.9 mmol) of 2-bromo-1-(4-nitrophenyl)ethanone in a mixture of 100 mL of acetone and 50 mL of water.
- **Addition of Base:** To the suspension, add 6.88 g (81.9 mmol) of sodium bicarbonate in portions over 15 minutes.
- **Reaction:** Heat the mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) using a suitable eluent system (e.g., ethyl acetate/hexane).

- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Remove the acetone using a rotary evaporator.
- **Extraction:** Transfer the remaining aqueous mixture to a separatory funnel and extract with ethyl acetate (3 x 75 mL).
- **Washing:** Combine the organic layers and wash with water (2 x 50 mL) and then with brine (1 x 50 mL).
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent in vacuo to yield the crude product.
- **Purification:** The crude solid can be purified by recrystallization from a suitable solvent system, such as ethanol/water or ethyl acetate/hexane, to afford pure **2-Hydroxy-1-(4-nitrophenyl)ethanone**.

Spectroscopic and Analytical Data

There is a notable absence of publicly available experimental spectroscopic data (^1H NMR, ^{13}C NMR, IR, Mass Spectrometry) for **2-Hydroxy-1-(4-nitrophenyl)ethanone**. Major chemical suppliers, such as Sigma-Aldrich, explicitly state that they do not collect analytical data for this product as it is supplied for early discovery research. Researchers are advised to perform their own analytical characterization upon synthesis or purchase to confirm the identity and purity of the compound.

Safety and Handling

A specific Safety Data Sheet (SDS) for **2-Hydroxy-1-(4-nitrophenyl)ethanone** is not readily available. However, based on the SDS for the structurally similar compound 2-bromo-1-(4-nitrophenyl)ethanone, the following hazards should be anticipated.

GHS Hazard Classification (Anticipated)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs (Kidney, Liver) through prolonged or repeated exposure if swallowed
Hazardous to the Aquatic Environment, Acute Hazard	Category 3	H402: Harmful to aquatic life

Recommended Precautionary Measures

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.

Applications in Research and Drug Development

Direct studies on the biological activity or applications of **2-Hydroxy-1-(4-nitrophenyl)ethanone** are not available in the current scientific literature. However, the broader class of substituted acetophenones is known for a wide range of pharmacological activities, suggesting potential areas of investigation for this compound.

Context within Substituted Acetophenones

Substituted acetophenones are versatile scaffolds in medicinal chemistry and are known to exhibit various biological activities, including:

- **Antimicrobial and Antifungal Activity:** Many hydroxy-substituted acetophenones have demonstrated significant activity against various bacterial and fungal strains, including important plant pathogens[2][3].
- **Antioxidant and Anti-inflammatory Properties:** The phenolic nature of many acetophenones contributes to their antioxidant potential by scavenging free radicals. Compounds like paeonol and apocynin are well-studied for their anti-inflammatory effects[3][4].
- **Cytotoxic and Anticancer Potential:** Certain acetophenone derivatives have been investigated for their cytotoxic effects against various cancer cell lines[3][5].

Given its structure, **2-Hydroxy-1-(4-nitrophenyl)ethanone** could be a valuable intermediate for the synthesis of more complex molecules or a candidate for screening in assays related to the activities mentioned above. The nitroaromatic moiety is also a key feature in several approved drugs, although it can also be associated with toxicity[2][3].

Potential as a Synthetic Intermediate

The α -hydroxyketone functionality is a valuable synthon in organic synthesis. It can be a precursor to various heterocyclic compounds and other complex molecules. For instance, the closely related 2-bromo-1-(4-hydroxyphenyl)ethanone is a known intermediate in the synthesis of adrenaline-type drugs[6]. This suggests that **2-Hydroxy-1-(4-nitrophenyl)ethanone** could serve a similar role as a building block in pharmaceutical synthesis.

Conclusion

2-Hydroxy-1-(4-nitrophenyl)ethanone is a chemical compound with well-defined physical properties but limited publicly available biological and spectroscopic data. Its synthesis is straightforward, primarily through the hydrolysis of its bromo-precursor. While its direct applications are yet to be explored, its structural features place it within the versatile class of substituted acetophenones, which are of significant interest in drug discovery and development for their diverse pharmacological activities. Researchers working with this compound should

perform thorough in-house characterization and handle it with the precautions appropriate for a potentially hazardous substance.

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